

Serotonin Adipate: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest

Compound Name: Serotonin adipate

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This document provides a comprehensive technical overview of the chemical properties and structural characteristics of **serotonin adipate**. The information is intended to support research and development activities by providing key data on its physicochemical nature, methodologies for its characterization, and its role within biological signaling pathways.

Chemical Structure and Conformation

Serotonin adipate is a salt formed between the neurotransmitter serotonin (5-hydroxytryptamine, 5-HT) and the dicarboxylic acid, adipic acid.[1] The molecular formula is $C_{16}H_{22}N_2O_5$, and it has a molar mass of 322.36 g/mol.[1][2] The structure consists of the protonated form of serotonin, the 5-hydroxytryptammonium cation ($C_{10}H_{13}N_2O^+$), ionically bonded to the adipate anion ($C_6H_9O_4^-$).[3][4]

The formation of this salt is a strategy employed to modify the physicochemical properties of serotonin, such as solubility and stability.[4] In the crystalline state, the serotonin and adipate ions are interconnected by a network of hydrogen bonds.[5] Specifically, $N-H\cdots O$ and $O-H\cdots N$ hydrogen bonds form between the serotonin cation and the adipate anion, creating a stable three-dimensional lattice.[5] The conformation of the serotonin molecule within the salt is influenced by the adipate counter-ion, with hydrogen bonding favoring a flat conformation, while additional stacking interactions may lead to a nonplanar conformation.[3][4]

Caption: Logical relationship of **Serotonin Adipate** salt formation.

Physicochemical Properties

The physicochemical properties of **serotonin adipinate** are summarized below. These properties are critical for understanding its behavior in various experimental and physiological environments.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₅	[2][5]
Molar Mass	322.36 g/mol	[2][5]
IUPAC Name	3-(2-aminoethyl)-1H-indol-5-ol;hexanedioic acid	[1][5]
Appearance	Solid powder	[5]
Boiling Point	416.1 °C at 760 mmHg	[2]
Flash Point	205.4 °C	[2]
Vapor Pressure	1.63E-07 mmHg at 25 °C	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[5]
Storage	Dry, dark, at 0-4°C (short term) or -20°C (long term)	[5]

Experimental Protocols

Synthesis of Serotonin Adipinate

The synthesis of **serotonin adipinate** typically involves a salt formation reaction between serotonin and adipic acid.[2]

Objective: To form the adipate salt of serotonin to potentially improve its solubility and stability.

Materials:

- Serotonin (free base)

- Adipic acid
- Anhydrous solvent (e.g., ethanol, isopropanol)
- Reaction vessel
- Stirring apparatus
- Filtration apparatus

Methodology:

- **Dissolution:** Dissolve equimolar amounts of serotonin free base and adipic acid in a minimal amount of a suitable heated anhydrous solvent (e.g., ethanol).
- **Reaction:** Stir the mixture at an elevated temperature (e.g., 50-70°C) for a specified period to ensure complete reaction and salt formation.
- **Crystallization:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization of the **serotonin adipinate** salt.
- **Isolation:** Collect the resulting precipitate by vacuum filtration.
- **Washing:** Wash the collected solid with a small amount of cold, anhydrous solvent to remove any unreacted starting materials.
- **Drying:** Dry the final product under a vacuum to yield pure **serotonin adipinate** powder.

Physicochemical Characterization

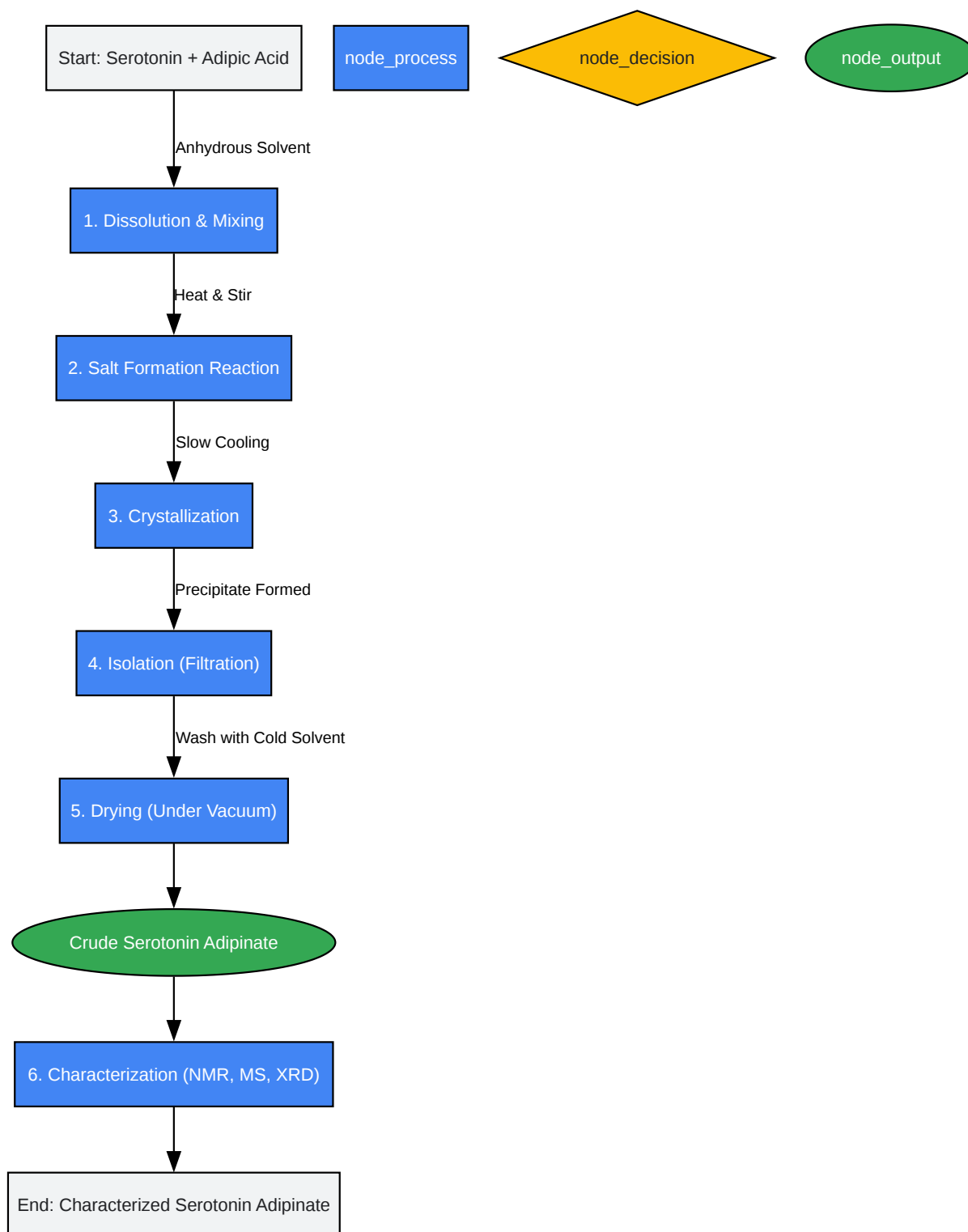
Characterization is essential to confirm the identity and purity of the synthesized salt.

Objective: To verify the molecular structure and confirm the identity of the synthesized **serotonin adipinate**.

Methodologies:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Dissolve a small sample of the product in a suitable deuterated solvent (e.g., DMSO- d_6).
- Acquire ^1H and ^{13}C NMR spectra.
- Analyze the spectra to confirm the presence of peaks corresponding to both the serotonin cation and the adipate anion, and verify their stoichiometric ratio.[\[5\]](#)
- Mass Spectrometry (MS):
 - Prepare a dilute solution of the sample.
 - Infuse the sample into a mass spectrometer using an appropriate ionization technique (e.g., Electrospray Ionization - ESI).
 - Acquire the mass spectrum in both positive and negative ion modes.
 - Confirm the presence of the serotonin cation (m/z for $[\text{C}_{10}\text{H}_{13}\text{N}_2\text{O}]^+$) in the positive mode and the adipate anion (m/z for $[\text{C}_6\text{H}_9\text{O}_4]^-$) in the negative mode.[\[5\]](#)
- X-ray Diffraction (XRD):
 - Mount a suitable single crystal of the product on a goniometer.
 - Collect diffraction data using an X-ray diffractometer.
 - Solve and refine the crystal structure to determine the precise atomic arrangement, bond lengths, bond angles, and intermolecular interactions, such as hydrogen bonding within the crystal lattice.[\[3\]](#)[\[5\]](#)



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Caption: Experimental workflow for synthesis and characterization.

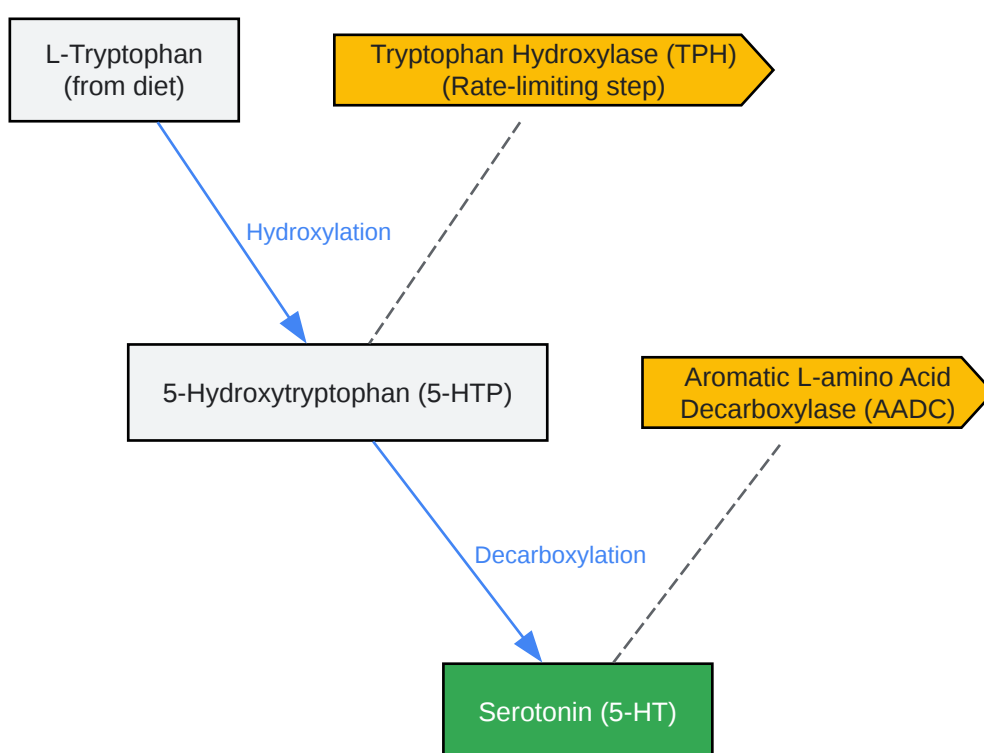
Relevant Biological Pathways

Serotonin adipinate acts as a source of serotonin, a critical monoamine neurotransmitter involved in a vast array of physiological and psychological processes.[6]

Serotonin Biosynthesis

Serotonin is synthesized in the body from the essential amino acid L-tryptophan.[7] This process occurs primarily in the enterochromaffin cells of the gastrointestinal tract and in serotonergic neurons within the brain's raphe nuclei.[6][7] The synthesis is a two-step enzymatic process.

- Hydroxylation: Tryptophan hydroxylase (TPH) converts L-tryptophan to 5-hydroxytryptophan (5-HTP). This is the rate-limiting step in serotonin synthesis.[7][8]
- Decarboxylation: Aromatic L-amino acid decarboxylase (AADC) rapidly converts 5-HTP to serotonin (5-HT).[7]

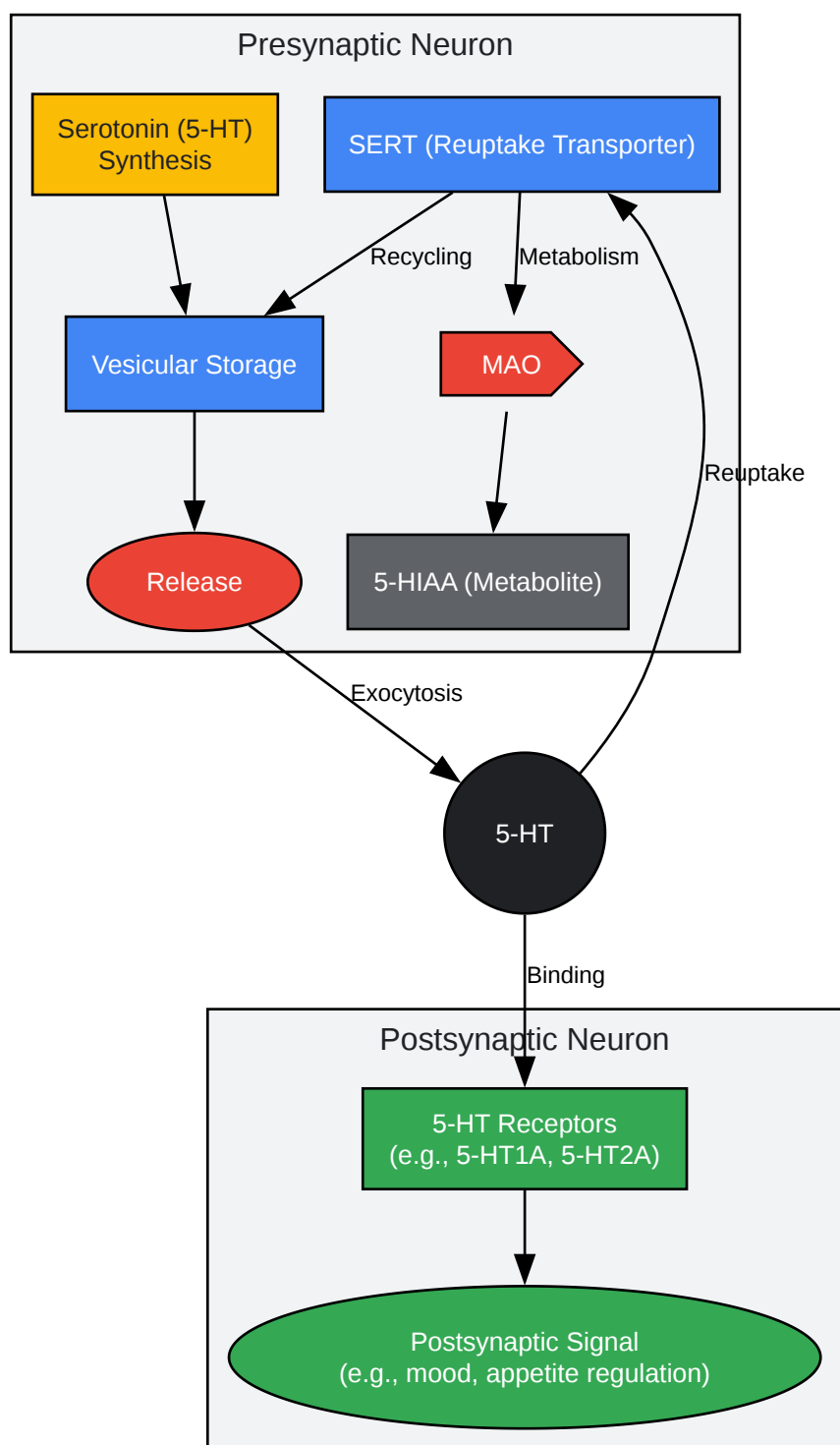


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Caption: The biosynthesis pathway of serotonin from L-tryptophan.

Serotonergic Synapse Signaling

Once synthesized, serotonin is stored in vesicles within presynaptic neurons.^[9] Upon neuronal stimulation, it is released into the synaptic cleft where it exerts its effects by binding to a variety of postsynaptic and presynaptic receptors (e.g., 5-HT₁, 5-HT₂, etc.).^{[9][10]} The signal is terminated primarily by the reuptake of serotonin from the synapse back into the presynaptic neuron via the serotonin transporter (SERT).^[6] Once back inside the neuron, serotonin is either re-packaged into vesicles or metabolized by monoamine oxidase (MAO) into 5-hydroxyindoleacetic acid (5-HIAA).^{[6][10]}



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Caption: Overview of signaling at a serotonergic synapse.

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- To cite this document: BenchChem. [Serotonin Adipate: A Technical Guide to its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103501#serotonin-adipate-chemical-properties-and-structure]

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